

# Safe Handling and Disposal Guide: 2-Bromo-2'-hydroxyacetophenone

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## Compound of Interest

Compound Name: 2'-Bromo-2-hydroxyacetophenone

CAS No.: 99233-20-2

Cat. No.: B6331890

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## Executive Summary: The "Tear Gas" Hazard

Immediate Action Required: Treat 2-Bromo-2'-hydroxyacetophenone (and its isomers) as a potent lachrymator and alkylating agent.

Do not dispose of this compound directly into standard organic waste drums. Doing so creates a "time bomb" where volatile lachrymatory vapors can accumulate, posing a severe risk of chemical exposure (blinding/respiratory distress) to waste management personnel upon opening the drum.

Core Directive: You must chemically quench the active carbon-halogen bond before the material leaves your fume hood.

## Part 1: Chemical Identity & Hazard Mechanism

### Nomenclature Clarification

There is often confusion regarding the position of substituents in this class of compounds. This guide addresses the alpha-bromo ketone functionality, which is the source of the high hazard

profile.

- Target Compound: 2-Bromo-1-(2-hydroxyphenyl)ethan-1-one
- Common Name: 2-Bromo-2'-hydroxyacetophenone / 2-Hydroxyphenacyl bromide
- CAS Number: 2491-36-3[1][2][3][4][5][6]
- Functional Hazard:
  - Haloketone (Lachrymator)

## The Mechanism of Injury (Why it Burns)

To handle this safely, you must understand why it is dangerous. This molecule is an electrophile that reacts via SN2 alkylation.

- Biological Target: It alkylates cysteine residues on the TRPA1 ion channel in sensory nerve endings.
- Result: This triggers an immediate, intense sensation of burning and pain (nociception), tearing, and respiratory spasm.
- Implication for Disposal: The disposal strategy targets this specific reactivity.[7] We use a "soft" nucleophile (Sulfur) to attack the alpha-carbon, displacing the bromide and destroying the molecule's ability to alkylate human tissue.

## Physical & Safety Data Summary

Property	Value / Classification	Operational Impact
Physical State	Solid (Crystalline)	Dust generation is the primary exposure vector.
Melting Point	44 - 48 °C	Low melting point; may liquefy in warm waste streams.
GHS Classification	Skin Corr.[5][6][7][8][9][10][11][12] 1B, Eye Dam. 1	Causes irreversible tissue damage.
Signal Word	DANGER	Full PPE (Face shield + Goggles) required.
Incompatibility	Strong Oxidizers, Bases	Do not mix with Nitric Acid (Risk of gas).

## Part 2: The "Thiosulfate Quench" Protocol (Standard Operating Procedure)

This protocol converts the lachrymatory phenacyl bromide into a non-volatile, non-lachrymatory thioether derivative. Perform this entire procedure inside a certified chemical fume hood.

### Reagents Required[13]

- Solvent: Ethanol or Acetone (to dissolve the organic residue).
- Quenching Agent: Sodium Thiosulfate ( ) - 10% to 20% aqueous solution.
  - Alternative: Sodium Bisulfite ( ) can be used, but Thiosulfate is generally preferred for kinetics.
- pH Adjuster: Sodium Carbonate ( ) solid or solution.

## Step-by-Step Neutralization

**Step 1: Solubilization** Dissolve the waste material (solid residues, contaminated glassware rinses) in a minimal amount of acetone or ethanol. The reaction requires the organic halide to be in solution.

**Step 2: The Quench (Nucleophilic Attack)** Slowly add the Sodium Thiosulfate solution to the organic mixture.

- **Ratio:** Use at least a 2:1 molar excess of thiosulfate to the bromo-compound.
- **Observation:** The solution may warm slightly (exothermic).
- **Reaction:**

**Step 3: Agitation & Time** Stir the mixture at room temperature for 1 hour.

- **Why?** Alpha-haloketones are reactive, but biphasic mixtures (organic/aqueous) need time and agitation to ensure complete conversion.

**Step 4: pH Check & Stabilization** Check the pH. The reaction can generate acidity.<sup>[13][14]</sup>

- If pH < 6, add Sodium Carbonate until pH is neutral (pH 7-8).
- **Warning:** Do not acidify thiosulfate solutions, as this releases sulfur dioxide ( ) gas.<sup>[14]</sup>

**Step 5: Final Verification** The mixture should no longer have the sharp, acrid odor of the phenacyl bromide. (Do not sniff directly; waft carefully).<sup>[7][11][12][15]</sup>

## Part 3: Waste Classification & Regulatory Compliance<sup>[11]</sup>

Once quenched, the material is no longer a "Reactive" or "P-listed" acute hazard, but it remains chemical waste.

### RCRA Waste Codes (USA)

- Before Quenching: Likely D003 (Reactive) if it generates toxic fumes, or characteristic due to toxicity.
- After Quenching:
  - The mixture is now a solvent-water waste.
  - D001 (Ignitable): Due to the Acetone/Ethanol solvent.
  - Labeling: "Non-halogenated Organic Solvent Waste" (Note: Although bromide ions are present, the organic halogen bond is broken, but check local facility rules. Some facilities require "Halogenated" tags if any halogens are present).

## Packaging Requirements

- Container: High-density polyethylene (HDPE) or glass.
- Venting: Use a vented cap for the first 24 hours if possible, to ensure no slow gas evolution occurs.
- Segregation: Keep away from Oxidizing Acids (Nitric, Chromic).

## Part 4: Emergency Contingencies (Spill Response)

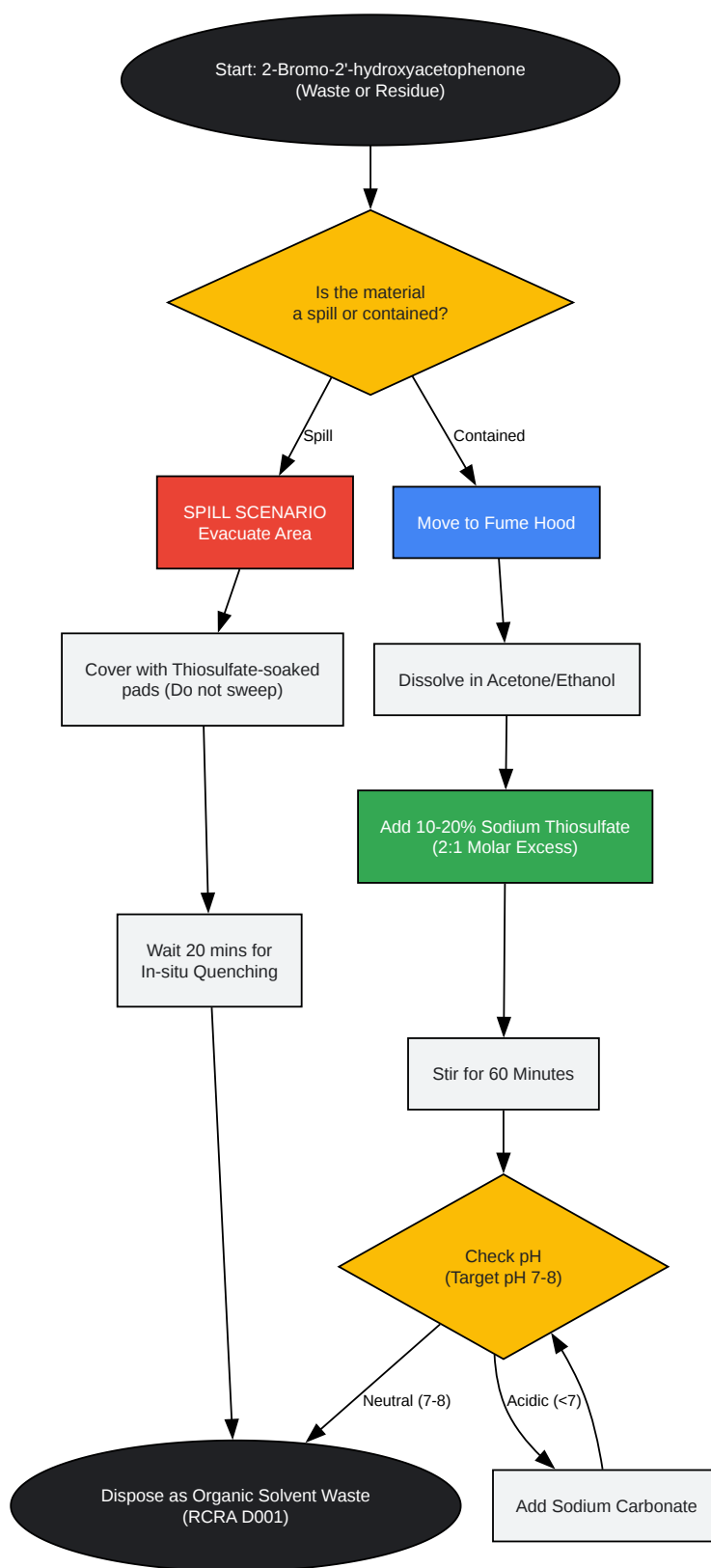
Scenario: You drop a 5g bottle of 2-Bromo-2'-hydroxyacetophenone on the floor outside the hood.

- Evacuate: Clear the immediate area. The dust will cause immediate tearing.
- PPE Up: Don respiratory protection (Half-mask with Organic Vapor/Acid Gas cartridges) and double nitrile gloves.
- Do NOT Dry Sweep: Sweeping creates dust.
- The "Wet" Neutralization:
  - Cover the spill gently with paper towels soaked in the Sodium Thiosulfate solution.
  - Allow to sit for 20 minutes.

- Wipe up the slurry.[15]
- Clean the surface with soap and water.[5][7][9][11][15]
- Dispose of all cleanup materials as hazardous chemical waste.

## Part 5: Process Visualization

The following diagram outlines the decision logic for handling this material.



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Figure 1: Decision logic for the safe neutralization and disposal of lachrymatory alpha-haloketones.

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